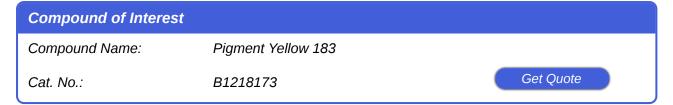


Pigment Yellow 183 chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



Pigment Yellow 183: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of **Pigment Yellow 183** (PY 183), a monoazo calcium salt lake pigment. It covers the chemical structure, physicochemical properties, synthesis, and key performance characteristics relevant to its application in various industries. This document is intended for researchers, scientists, and professionals in fields requiring a thorough understanding of this high-performance colorant.

Chemical Identity and Structure

Pigment Yellow 183 is a reddish-shade yellow pigment known for its excellent heat stability and lightfastness.[1][2] Its chemical identity is well-defined by its CAS number, IUPAC name, and molecular structure.

Table 1: Chemical Identification of Pigment Yellow 183



Identifier	Value	Reference(s)
CAS Number	65212-77-3	[3][4]
IUPAC Name	calcium;4,5-dichloro-2-[[3-methyl-5-oxo-1-(3-sulfonatophenyl)-4H-pyrazol-4-yl]diazenyl]benzenesulfonate	[1]
C.I. Name	Pigment Yellow 183	[1]
C.I. Number	18792	[4]
Molecular Formula	C16H10CaCl2N4O7S2	[3][4]
Molecular Weight	549.41 g/mol	[3]
Chemical Class	Monoazo Yellow, Calcium Salt Lake	[4][5]

The molecular structure of **Pigment Yellow 183** features a pyrazolone-based monoazo chromophore complexed with a calcium ion. This structure is fundamental to its color and stability properties.

Figure 1: Chemical Structure of Pigment Yellow 183

Caption: Chemical structure of Pigment Yellow 183.

Physicochemical and Performance Properties

Pigment Yellow 183 is valued for its excellent thermal stability, lightfastness, and migration resistance, making it suitable for demanding applications.[1][6]

Table 2: Physicochemical and Fastness Properties of Pigment Yellow 183



Property	Value	Reference(s)
Appearance	Yellow Powder	[7]
Shade	Reddish Yellow	[4][7]
Density (g/cm³)	1.48 - 1.90	[4][6]
Oil Absorption (g/100g)	40 - 55	[7][8]
pH Value	5.0 - 8.0	[7]
Heat Resistance (°C)	280 - 300	[4][7][8]
Light Fastness (Blue Wool Scale)	7 - 8	[1][4]
Migration Resistance (Grey Scale)	5	[4]
Acid Resistance (1-5 Scale)	5	[4][8]
Alkali Resistance (1-5 Scale)	5	[4][8]
Water Resistance (1-5 Scale)	4 - 5	[6][8]
Oil Resistance (1-5 Scale)	4 - 5	[6][8]
Alcohol Resistance (1-5 Scale)	4 - 5	[6]

Synthesis of Pigment Yellow 183

The synthesis of **Pigment Yellow 183** is a multi-step process involving diazotization, coupling, and laking.[2][9]

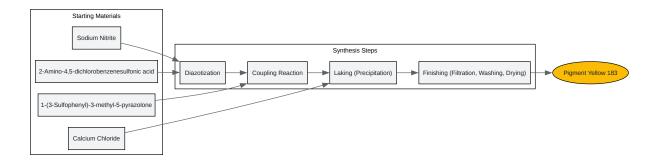
The general manufacturing process involves:

- Diazotization: 2-Amino-4,5-dichlorobenzenesulfonic acid is treated with a solution of sodium nitrite in an acidic medium to form a diazonium salt.[10]
- Coupling: The resulting diazonium salt is then coupled with 1-(3-Sulfophenyl)-3-methyl-5pyrazolone in a weakly acidic medium.[2][10]



- Laking: The resulting water-soluble dye is converted into an insoluble pigment by precipitation with a calcium chloride solution.[2][10]
- Finishing: The pigment is then filtered, washed, dried, and pulverized to the desired particle size.[10]

Figure 2: Synthesis Workflow of Pigment Yellow 183



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Caption: Manufacturing process of Pigment Yellow 183.

Experimental Protocols

The performance properties of **Pigment Yellow 183** are determined using standardized testing methodologies. Below are outlines of the protocols for key properties.

Heat Stability Testing

The heat stability of a pigment is its ability to withstand high temperatures without significant color change.



- Principle: A plastic material (e.g., HDPE) containing the pigment is subjected to a series of increasing temperatures in an injection molding machine or oven for a specified dwell time.
 [11] The color change is then measured against a standard.
- Methodology (based on DIN 12877 / ISO 787-21):
 - Prepare a standardized dispersion of Pigment Yellow 183 in a polymer (e.g., High-Density Polyethylene - HDPE) at a defined concentration (e.g., 1/3 standard depth with 1% titanium dioxide).[12]
 - Process the mixture in an injection molding machine at a starting temperature (e.g., 200°C) with a dwell time of 5 minutes.[11]
 - Increase the temperature in intervals (e.g., 20°C) and produce a new specimen at each temperature, maintaining the same dwell time.[11]
 - Allow the specimens to cool to room temperature.
 - Measure the color difference (ΔE*ab) between the specimen processed at the higher temperatures and the one processed at the lowest temperature using a spectrophotometer (in accordance with DIN 6174).[12]
 - The heat resistance is defined as the temperature at which the color change (ΔE*ab) becomes equal to or greater than a specified value (e.g., 3).[9][12]

Lightfastness Testing

Lightfastness measures the resistance of a pigment to color change upon exposure to light.

- Principle: Samples of the pigmented material are exposed to a standardized artificial light source that simulates natural daylight. The change in color is compared to a set of blue wool standards.
- Methodology (based on ASTM D4303 / ISO 4892-2):
 - Prepare test panels of the pigment dispersed in a suitable medium (e.g., a coating or plastic).



- Place the test panels and a set of Blue Wool Scale standards (ranging from 1 to 8, with 8 being the most lightfast) in a xenon-arc lightfastness apparatus.[1][12]
- Expose the samples to a controlled cycle of light and humidity, simulating indoor or outdoor conditions.[1]
- Periodically mask a portion of the samples to create an unexposed area for comparison.
- The lightfastness rating is determined by identifying which Blue Wool standard shows a similar degree of fading as the test specimen.[9][12] The rating is given as the number of the corresponding Blue Wool standard.[12]

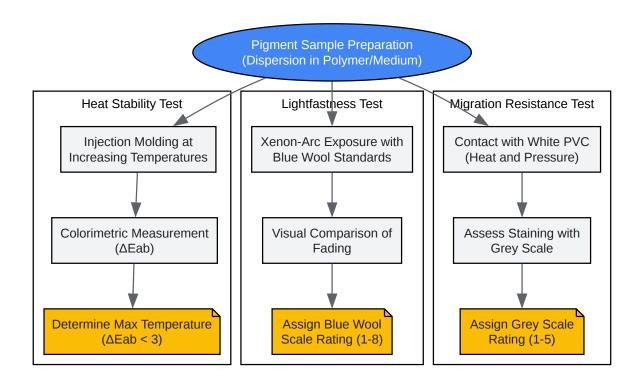
Migration Resistance Testing

Migration resistance is the ability of a pigment to remain within the material it colors without bleeding into adjacent materials.

- Principle: A colored plastic sample is placed in direct contact with a white, plasticized PVC sheet under specified conditions of temperature and pressure. The degree of color transfer to the white sheet is then assessed.[12]
- Methodology (based on DIN 53775):
 - Prepare a colored test sheet of the plastic containing Pigment Yellow 183.
 - Place this colored sheet in direct contact with a white, flexible PVC contact sheet.[12]
 - Apply a specified pressure (e.g., 3 kg/cm²) to the assembly and place it in an oven at a set temperature (e.g., 80°C) for a defined period (e.g., 24 hours).[9]
 - After the test period, remove the assembly and allow it to cool.
 - Visually assess the staining on the white PVC sheet and rate it against the ISO 105-A03 grayscale for assessing staining.[12] A rating of 5 indicates no migration, while a rating of 1 indicates severe migration.[12]

Figure 3: Experimental Workflow for Pigment Property Testing





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Caption: Standardized testing workflow for key pigment properties.

Applications

The excellent performance characteristics of **Pigment Yellow 183** make it suitable for a wide range of applications, particularly in the plastics and coatings industries.[1][4]

- Plastics: It is highly recommended for coloring plastics that require high-temperature processing, such as:
 - Polyolefins (HDPE, LDPE, PP)[6][7]
 - Engineering plastics (ABS, PS, PET, PC)[1][7]
 - PVC, PUR, and rubber[6][7] Its non-warping nature in HDPE is a significant advantage.[7]
- Coatings: Recommended for powder coatings and coil coatings due to its good weather resistance and dispersibility.[1]



 Inks: It finds use in various ink systems, including offset, water-based, solvent-based, and UV inks.[6]

Conclusion

Pigment Yellow 183 is a high-performance organic pigment offering an excellent balance of properties, including high heat stability, very good lightfastness, and excellent migration resistance. Its well-defined chemical structure and robust performance, validated through standardized testing protocols, make it a reliable choice for demanding applications in plastics, coatings, and inks. This guide provides the foundational technical information for researchers and professionals to effectively evaluate and utilize **Pigment Yellow 183** in their specific applications.

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